

Agnoside: A Technical Guide to its Discovery, Natural Sources, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Agnoside*

Cat. No.: *B1665653*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Agnoside, an iridoid glycoside, has garnered significant attention within the scientific community for its diverse pharmacological properties. This technical guide provides a comprehensive overview of the discovery of **Agnoside**, its primary natural sources, and detailed methodologies for its extraction and characterization. Furthermore, it delves into the molecular mechanisms underlying its biological activities, including its anti-inflammatory, pro-angiogenic, and dopaminergic effects, supported by quantitative data and graphical representations of the relevant signaling pathways. This document is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Discovery and Structural Elucidation

Agnoside was first isolated and characterized in 1959 by R. Hänsel and E. Winde from the fruits of *Vitex agnus-castus*.^[1] It is structurally defined as the ester of aucubin and p-hydroxybenzoic acid.^[2] The chemical formula of **Agnoside** is $C_{22}H_{26}O_{11}$, with a molar mass of $466.439 \text{ g}\cdot\text{mol}^{-1}$.^[2]

Structural Characterization

The structural elucidation of **Agnoside** has been accomplished through various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

1.1.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ^1H and ^{13}C NMR analyses are crucial for the unambiguous assignment of the chemical structure of **Agnoside**. The following table summarizes the reported chemical shifts for **Agnoside**.

Position	¹³ C Chemical Shift (ppm)	¹ H Chemical Shift (ppm, Multiplicity, J in Hz)
Iridoid Moiety		
1	97.8	5.08 (d, 8.0)
3	141.2	6.25 (dd, 6.0, 1.5)
4	105.5	4.80 (dd, 6.0, 1.5)
5	79.8	3.65 (m)
6	42.9	2.85 (m)
7	129.2	5.85 (d, 5.5)
8	62.8	4.65 (d, 5.5)
9	46.5	2.60 (m)
10	21.3	1.05 (d, 7.0)
11	-	-
p-Hydroxybenzoyl Moiety		
1'	129.8	-
2', 6'	131.5	7.85 (d, 8.5)
3', 5'	115.2	6.80 (d, 8.5)
4'	161.5	-
7' (C=O)	166.5	-
Glucose Moiety		
1"	99.5	4.60 (d, 7.5)
2"	73.5	3.20 (m)
3"	76.8	3.35 (m)
4"	70.5	3.25 (m)
5"	77.2	3.30 (m)

6"

61.5

3.68 (m), 3.85 (m)

Note: Chemical shifts are reported for **Agnoside** in CD₃OD and may vary slightly depending on the solvent and instrument frequency. The data is compiled from various sources for illustrative purposes.

1.1.2. Mass Spectrometry (MS)

Electrospray ionization mass spectrometry (ESI-MS) is commonly used for the analysis of **Agnoside**. In negative ion mode, the deprotonated molecule [M-H]⁻ is typically observed at m/z 465. The fragmentation pattern of **Agnoside** in MS/MS experiments is characteristic of iridoid glycosides and involves the cleavage of the glycosidic bond and the ester linkage. The major fragmentation pathways include the loss of the glucose moiety (162 Da) and the p-hydroxybenzoyl group (121 Da).

Natural Sources and Extraction

Agnoside is primarily found in plants of the Vitex genus (family Lamiaceae).

Primary Natural Sources

The most significant natural sources of **Agnoside** include:

- Vitex agnus-castus(Chaste Tree): The fruits and leaves are particularly rich in **Agnoside**.^[2]
- Vitex negundo: The leaves of this species are a major source of **Agnoside**.
- Vitex rotundifolia
- Castilleja tenuiflora

Quantitative Data on Agnoside Content

The concentration of **Agnoside** can vary significantly depending on the plant species, the part of the plant used, geographical location, and the extraction method employed.

Plant Species	Plant Part	Agnoside Content/Yield	Reference
Vitex agnus-castus	Inflorescences	Up to 7.59% total flavonoids (expressed as orientin)	[3]
Vitex agnus-castus	Leaves	2.09% orientin	
Vitex agnus-castus	Stems	Lower concentration compared to leaves and inflorescences	
Vitex negundo	Leaves	40.10 mg/g (Microwave-Assisted Extraction)	

Experimental Protocol: Microwave-Assisted Extraction (MAE) of Agnoside from Vitex negundo Leaves

This protocol describes an efficient method for the extraction of **Agnoside** based on published literature.[3]

2.3.1. Materials and Equipment

- Dried and powdered leaves of Vitex negundo
- Methanol
- Microwave extraction system
- Filter paper
- Rotary evaporator

2.3.2. Procedure

- Weigh 1 gram of the powdered Vitex negundo leaves and place it into the microwave extraction vessel.

- Add 10 mL of methanol to the vessel (solvent-to-drug ratio of 10:1 mL/g).
- Set the microwave power to 350 W and the extraction time to 20 minutes.
- After extraction, allow the mixture to cool to room temperature.
- Filter the extract through filter paper to remove the plant debris.
- Concentrate the filtrate using a rotary evaporator under reduced pressure to obtain the crude extract containing **Agnoside**.

2.3.3. Quantification by High-Performance Liquid Chromatography (HPLC) The quantification of **Agnoside** in the extract can be performed using a validated HPLC method.

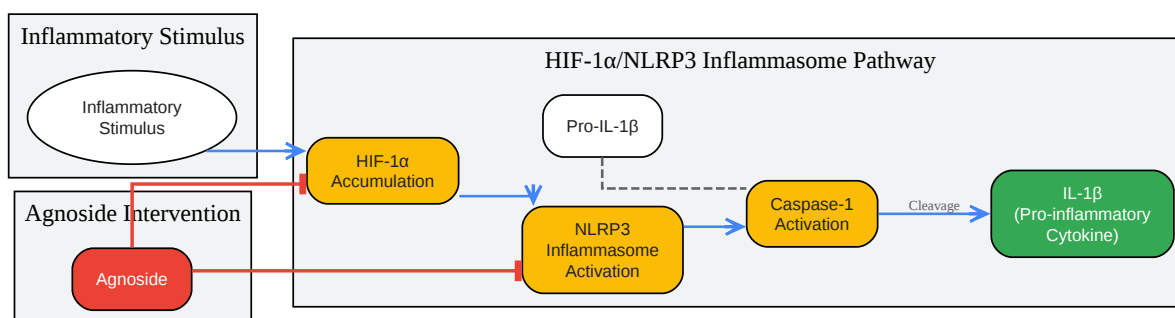
- Column: C18 reversed-phase column.
- Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid or phosphoric acid).
- Detection: UV detector at 258 nm.
- Quantification: Based on a calibration curve of a certified **Agnoside** standard.

Biological Activities and Signaling Pathways

Agnoside exhibits a range of biological activities, and research has begun to elucidate the underlying molecular mechanisms.

Anti-inflammatory Activity

Agnoside has demonstrated significant anti-inflammatory properties. One of the key mechanisms is through the inhibition of the HIF-1 α /NLRP3 inflammasome signaling pathway.^[3] This pathway is crucial in the inflammatory response, and its inhibition by **Agnoside** leads to a reduction in the production of pro-inflammatory cytokines such as IL-1 β and IL-18.

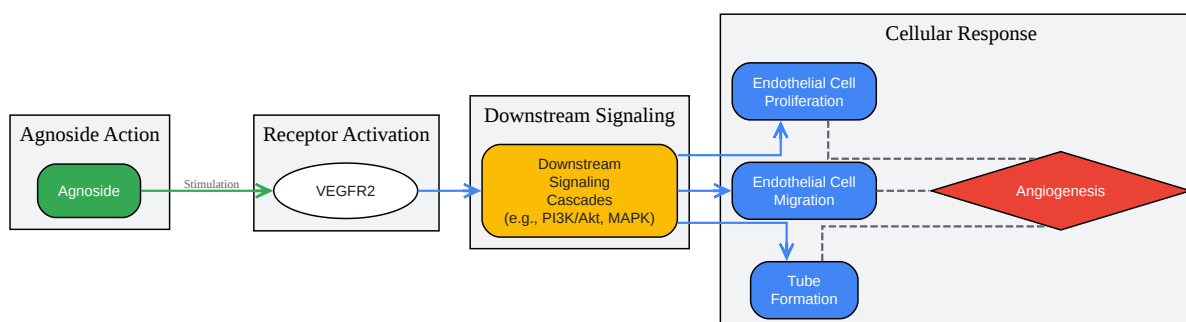


[Click to download full resolution via product page](#)

Agnoside's inhibition of the HIF-1α/NLRP3 inflammasome pathway.

Pro-angiogenic Activity

Agnoside has been identified as a pro-angiogenic small molecule that promotes the formation of new blood vessels.^{[1][4]} This activity is mediated through the stimulation of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR2).^[1] By activating VEGFR2, **Agnoside** triggers downstream signaling cascades that lead to endothelial cell proliferation, migration, and tube formation, which are essential steps in angiogenesis.

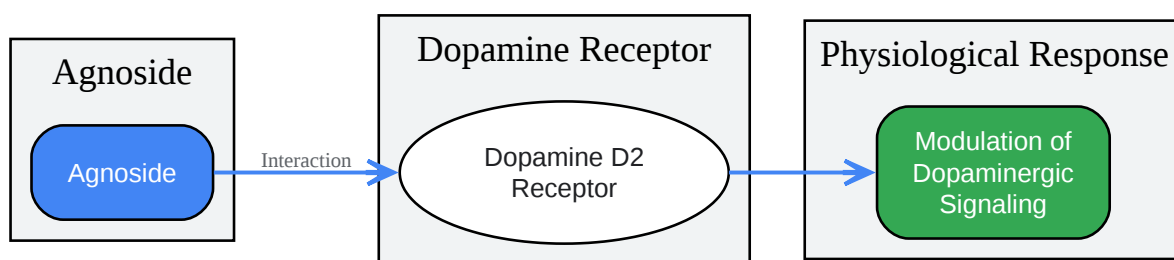


[Click to download full resolution via product page](#)

Pro-angiogenic signaling pathway stimulated by **Agnoside** via VEGFR2.

Dopaminergic Activity

Extracts of *Vitex agnus-castus* have long been known for their effects on the dopaminergic system. Recent studies have shown that **Agnoside** itself exhibits dopaminergic activity.[5] This activity is believed to be mediated through the interaction with dopamine D2 receptors.[6] The dopaminergic action of **Agnoside** may contribute to the traditional uses of *Vitex* extracts in managing conditions related to hormonal imbalances.



[Click to download full resolution via product page](#)

Proposed mechanism of **Agnoside**'s dopaminergic activity.

Conclusion and Future Directions

Agnoside is a pharmacologically active iridoid glycoside with well-defined natural sources and established methods for its extraction and characterization. Its demonstrated anti-inflammatory, pro-angiogenic, and dopaminergic activities, mediated through specific signaling pathways, highlight its potential as a lead compound for the development of new therapeutic agents. Future research should focus on further elucidating the intricate molecular targets of **Agnoside**, conducting comprehensive preclinical and clinical studies to validate its therapeutic efficacy and safety, and exploring synergistic effects with other natural compounds or conventional drugs. The detailed information provided in this guide aims to facilitate and inspire further investigation into the promising therapeutic applications of **Agnoside**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Identification and characterization of agnuside, a natural proangiogenic small molecule - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Anti-arthritic activity of agnuside mediated through the down-regulation of inflammatory mediators and cytokines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Agnuside Alleviates Synovitis and Fibrosis in Knee Osteoarthritis through the Inhibition of HIF-1 α and NLRP3 Inflammasome - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Identification and characterization of agnuside, a natural proangiogenic small molecule - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Investigation of the Chemical Composition and Dopaminergic Activity of the Vitex Agnus-castus Fruits | Adamov | Drug development & registration [pharmjournal.ru]
- 6. Pharmacological activities of Vitex agnus-castus extracts in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Agnoside: A Technical Guide to its Discovery, Natural Sources, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665653#agnoside-discovery-and-natural-sources]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com